

Commercial Suppliers and Applications of High-Purity 1-Oleoyl-3-palmitoylglycerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Oleoyl-3-palmitoylglycerol

Cat. No.: B1263825

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial suppliers, applications, and detailed experimental protocols for the use of high-purity **1-Oleoyl-3-palmitoylglycerol**. This diglyceride is a valuable tool in various research and development fields, including infant nutrition, drug delivery, and skin care.

Commercial Availability

High-purity **1-Oleoyl-3-palmitoylglycerol** is available from several reputable commercial suppliers catering to the research and pharmaceutical industries. The purity and formulation may vary, so it is crucial to consult the supplier's specifications for detailed information.

Supplier	Product Name	CAS Number	Purity
Santa Cruz Biotechnology	1-Oleoyl-3-palmitoyl-rac-glycerol	3343-30-4	Not specified, for research use
Cayman Chemical	1-Palmitoyl-3-Oleoyl-rac-glycerol	3343-30-4	≥98%
EvitaChem	1-Oleoyl-3-palmitoylglycerol	Not specified	Not specified
TargetMol	1-Palmitoyl-3-Oleoyl-rac-glycerol	3343-30-4	Not specified

Key Applications

1-Oleoyl-3-palmitoylglycerol is a versatile molecule with several key applications in research and development:

- **Infant Nutrition:** This diglyceride is a component of infant formulas, designed to mimic the structure of human milk fat. Its specific structure is believed to aid in the absorption of fatty acids in infants.
- **Drug Delivery:** As a lipid, it can be incorporated into lipid-based drug delivery systems, such as liposomes and solid lipid nanoparticles, to enhance the solubility and bioavailability of poorly water-soluble drugs.
- **Cosmetics and Dermatology:** Due to its emollient properties, it can be used in topical formulations to improve skin hydration and barrier function.
- **Biochemical Research:** It serves as a substrate for enzymes involved in lipid metabolism, such as diacylglycerol acyltransferase (DAGAT).^[1] It is also used to study the activation of signaling pathways mediated by diacylglycerols.

Experimental Protocols

The following are detailed protocols for common experimental procedures involving **1-Oleoyl-3-palmitoylglycerol**.

Protocol 1: High-Performance Liquid Chromatography (HPLC) Analysis

This protocol outlines a general method for the analysis of **1-Oleoyl-3-palmitoylglycerol** purity and quantification in a sample.

Materials:

- **1-Oleoyl-3-palmitoylglycerol** standard
- HPLC-grade hexane, isopropanol, and acetonitrile
- Volumetric flasks

- Syringe filters (0.45 µm PTFE)
- HPLC system with a C18 reversed-phase column and an Evaporative Light Scattering Detector (ELSD)

Procedure:

- Standard Preparation: Prepare a stock solution of **1-Oleoyl-3-palmitoylglycerol** in hexane at a concentration of 1 mg/mL.
- Sample Preparation: Dissolve a known weight of the sample containing **1-Oleoyl-3-palmitoylglycerol** in hexane to achieve a concentration within the calibration range.
- Calibration Curve: Prepare a series of dilutions from the stock solution in the mobile phase (e.g., acetonitrile/isopropanol) to create a calibration curve.
- HPLC Analysis:
 - Inject the standards and samples onto the C18 column.
 - Use a gradient elution with acetonitrile and isopropanol to separate the components.
 - Detect the analyte using an ELSD.
- Data Analysis: Quantify the amount of **1-Oleoyl-3-palmitoylglycerol** in the sample by comparing its peak area to the calibration curve.

Protocol 2: In Vitro Diacylglycerol Kinase (DGK) Activity Assay

This protocol describes how to measure the activity of DGK using **1-Oleoyl-3-palmitoylglycerol** as a substrate.

Materials:

- **1-Oleoyl-3-palmitoylglycerol**
- Diacylglycerol Kinase (DGK) enzyme

- ATP
- Kinase assay buffer
- Lipid vesicle preparation reagents (e.g., phosphatidylcholine, phosphatidylserine)
- Detection reagent for ADP or phosphatidic acid

Procedure:

- **Substrate Preparation:** Prepare lipid vesicles containing a known concentration of **1-Oleoyl-3-palmitoylglycerol**.
- **Enzyme Reaction:**
 - In a microplate well, combine the kinase assay buffer, the lipid vesicles, and the DGK enzyme.
 - Initiate the reaction by adding ATP.
 - Incubate at the optimal temperature for the enzyme (e.g., 37°C) for a specific time.
- **Detection:** Stop the reaction and measure the amount of product formed (phosphatidic acid) or the amount of ATP consumed (by measuring ADP) using a suitable detection reagent and a plate reader.
- **Data Analysis:** Calculate the DGK activity based on the amount of product formed per unit of time.

Protocol 3: In Vitro Protein Kinase C (PKC) Activation Assay

This protocol details a method to assess the activation of PKC by **1-Oleoyl-3-palmitoylglycerol**.

Materials:

- **1-Oleoyl-3-palmitoylglycerol**

- Protein Kinase C (PKC) enzyme
- Phosphatidylserine
- ATP (radiolabeled or with a fluorescent tag)
- PKC substrate peptide
- Assay buffer
- Method for detecting substrate phosphorylation (e.g., scintillation counting for radiolabeled ATP, fluorescence measurement)

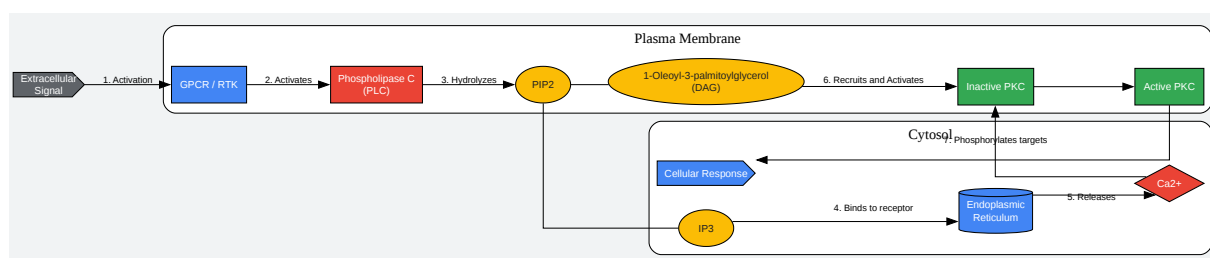
Procedure:

- Reaction Setup:
 - In a microplate well, combine the assay buffer, phosphatidylserine vesicles, and **1-Oleoyl-3-palmitoylglycerol**.
 - Add the PKC enzyme and the substrate peptide.
- Initiate Reaction: Start the reaction by adding ATP.
- Incubation: Incubate at the optimal temperature for PKC (e.g., 30°C) for a defined period.
- Detection: Stop the reaction and measure the amount of phosphorylated substrate.
- Data Analysis: Determine the level of PKC activation by comparing the phosphorylation in the presence of **1-Oleoyl-3-palmitoylglycerol** to a control without the activator.

Signaling Pathway

1-Oleoyl-3-palmitoylglycerol, as a diacylglycerol (DAG), is a key second messenger in the phosphoinositide signaling pathway. This pathway is initiated by the activation of G protein-coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs), leading to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and DAG. While IP3 triggers the release of calcium from the

endoplasmic reticulum, DAG remains in the plasma membrane where it recruits and activates members of the Protein Kinase C (PKC) family. Activated PKC then phosphorylates a wide range of downstream target proteins, leading to various cellular responses such as proliferation, differentiation, and apoptosis.

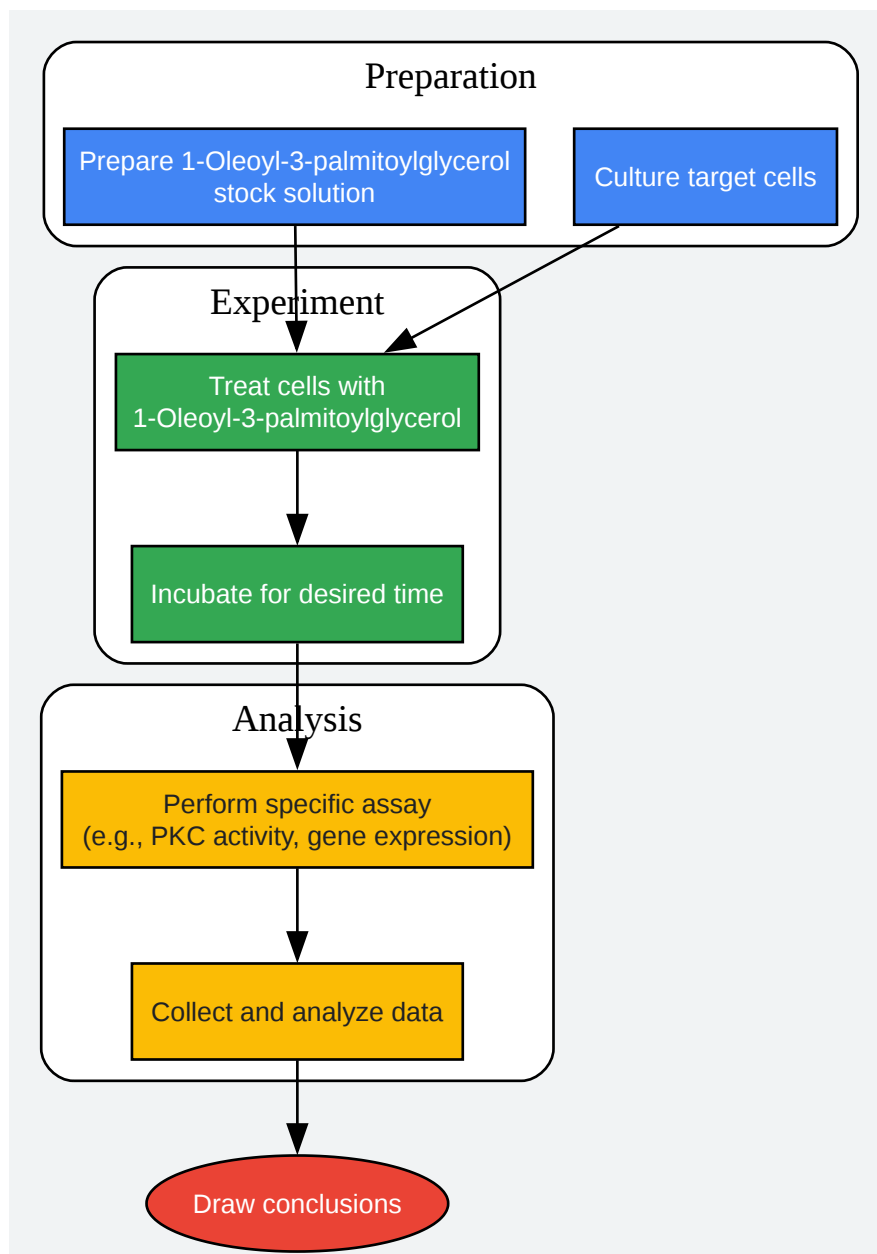


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Caption: Diacylglycerol Signaling Pathway.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for studying the effects of **1-Oleoyl-3-palmitoylglycerol** on a cellular process.



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References

- 1. caymanchem.com [caymanchem.com]
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